

safe handling and storage procedures for 4-Vinylbenzaldehyde

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Compound of Interest

Compound Name: 4-Vinylbenzaldehyde

Cat. No.: B157712

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An In-depth Technical Guide to the Safe Handling and Storage of **4-Vinylbenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safe handling, storage, and emergency procedures for **4-Vinylbenzaldehyde** (CAS No. 1791-26-0), also known as 4-formylstyrene. Adherence to these guidelines is critical for ensuring personnel safety and maintaining the integrity of the chemical.

Section 1: Chemical and Physical Properties

4-Vinylbenzaldehyde is a colorless to pale yellow liquid with a characteristic aromatic odor.^[1] It is soluble in organic solvents like ethanol and ether but has limited solubility in water.^[2] Its unique structure, featuring both an aldehyde and a vinyl group, makes it a versatile precursor in organic synthesis and polymer chemistry but also dictates its specific handling requirements.^[1]

Table 1: Physical and Chemical Properties of 4-Vinylbenzaldehyde

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ O	[3][4][5]
Molecular Weight	132.16 g/mol	[3][4][5]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	~203 °C at 760 mmHg	[1]
238.6 ± 19.0 °C at 760 mmHg	[3]	
92-93 °C at 14 Torr	[6]	
Density	1.0 ± 0.1 g/cm ³	[3]
1.036 g/cm ³ at 25 °C	[6]	
Flash Point	118.9 ± 7.7 °C (Closed Cup)	[3]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	[3]
Solubility	Soluble in organic solvents (ethanol, ether); limited in water.	[2]

Section 2: Hazard Identification and Classification

4-Vinylbenzaldehyde is classified as a hazardous substance. It is harmful if swallowed and causes irritation to the skin, eyes, and respiratory tract.[5][7] It is also a combustible liquid.[5]

Table 2: GHS Hazard Classification for 4-Vinylbenzaldehyde

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Flammable Liquids	Category 4	H227: Combustible liquid

Source:[5][7][8]

Signal Word: Warning[7][8]

Pictograms:

-  alt text

Section 3: Safe Handling and Engineering Controls

Proper handling is essential to minimize risk. This involves a combination of engineering controls and personal protective equipment (PPE).

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to keep airborne concentrations low.[4][7]
- Facilities must be equipped with an eyewash station and a safety shower.[7]

Personal Protective Equipment (PPE):

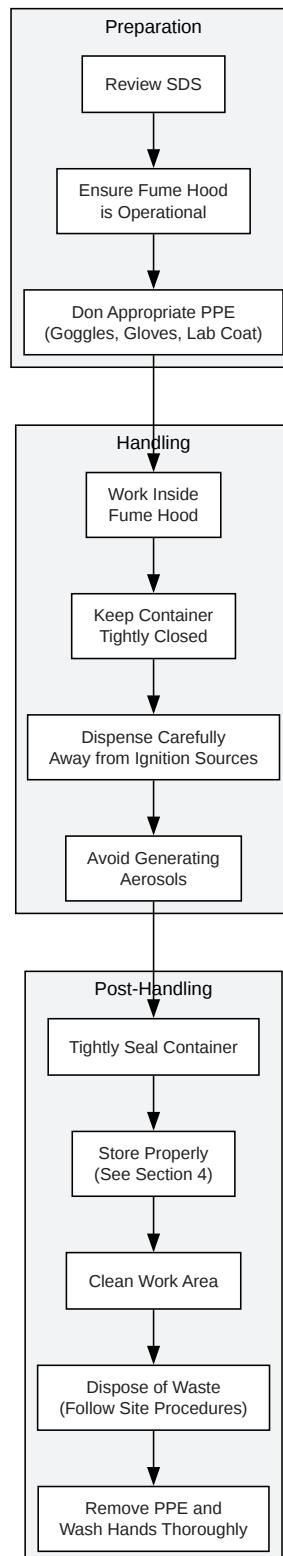
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7]
- Skin Protection: Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[7]

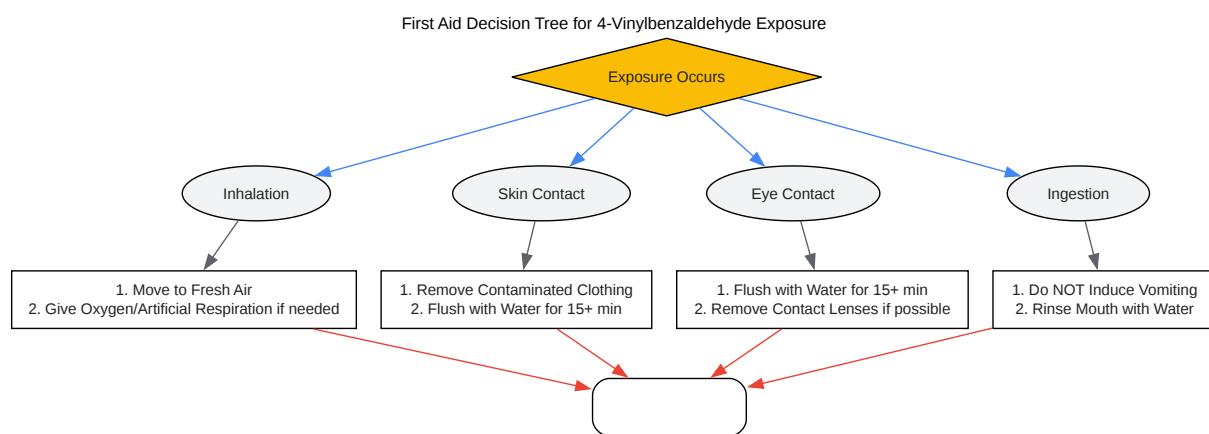
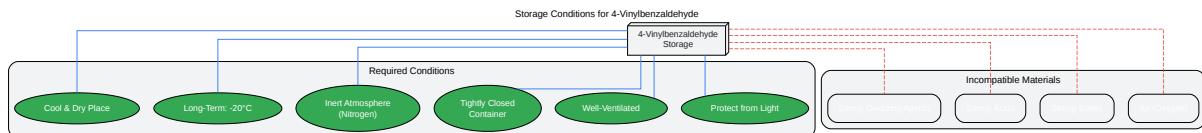
- Respiratory Protection: If working outside of a fume hood or if vapors/aerosols are generated, use a NIOSH-approved respirator with an organic vapor cartridge.[9]
- Hygiene: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in the work area.[7]

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[7]
- Avoid breathing fumes, vapors, or mist.[7]
- Keep away from heat, sparks, open flames, and other ignition sources.[7]
- Open and handle containers with care.[7]

Workflow for Safe Handling of 4-Vinylbenzaldehyde





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